

Essential Safety and Disposal Procedures for JC2-11

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Compound of Interest

Compound Name: JC2-11

Cat. No.: B12398964

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JC2-11, a benzylideneacetophenone derivative, is a synthetic chalcone compound utilized in laboratory research for its antioxidant and anti-inflammatory properties. As with any laboratory chemical, adherence to proper handling and disposal protocols is paramount to ensure personnel safety and environmental protection. This document provides essential guidance for researchers, scientists, and drug development professionals on the proper disposal procedures for **JC2-11**, based on the safety profiles of related chalcone compounds.

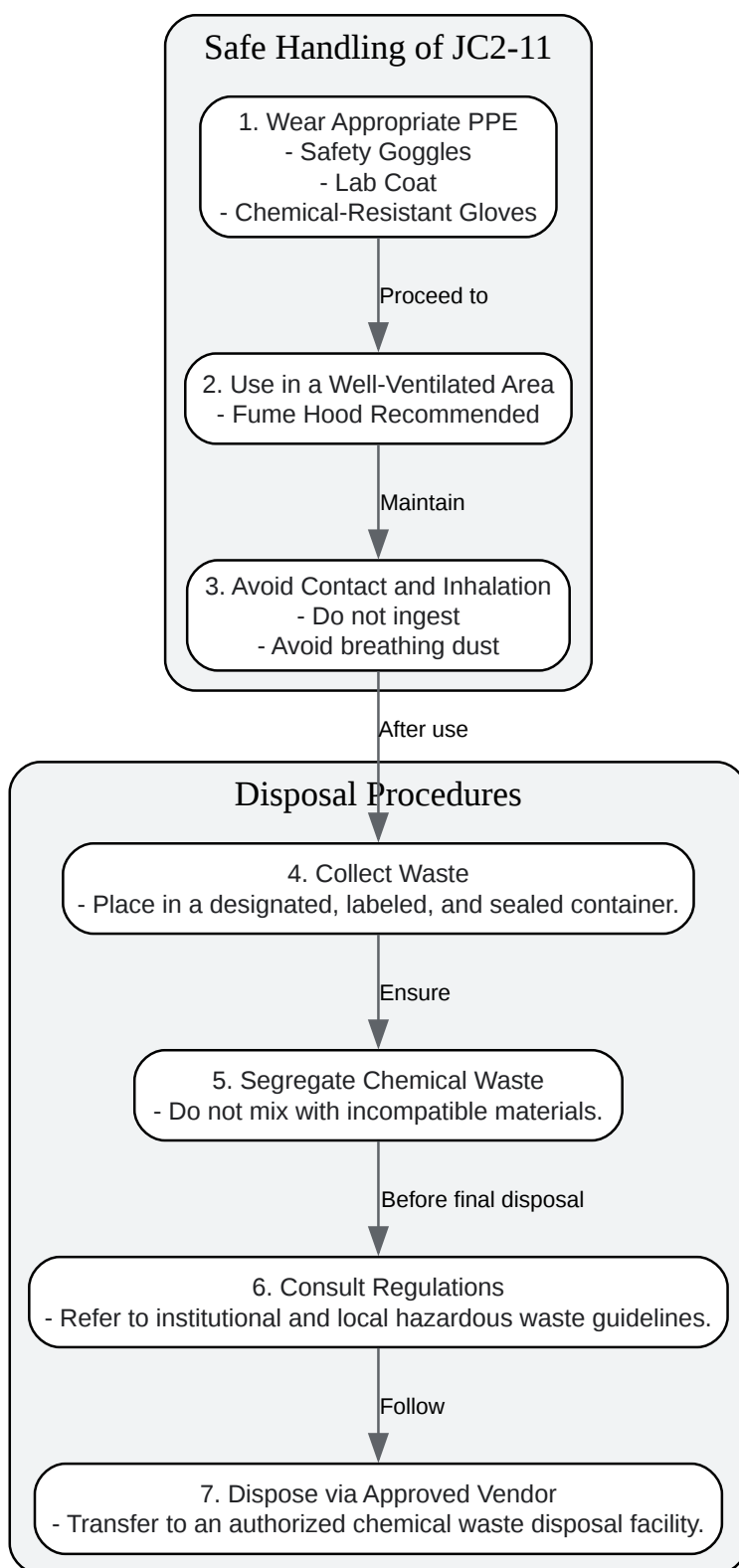
Physicochemical Data of Structurally Related Compound

Since specific data for **JC2-11** is not readily available, the following table summarizes the physicochemical properties of its parent compound, benzylideneacetophenone (chalcone), to provide an indication of its characteristics.

Property	Value
Molecular Formula	C15H12O
Molar Mass	208.26 g/mol
Appearance	Yellow Granular Powder
Melting Point	55-59°C
Boiling Point	345-348°C (with slight decomposition)
Flash Point	>110°C (>230°F)
Solubility	Soluble in ether, chloroform, carbon disulfide, and benzene. Slightly soluble in alcohol.

Experimental Protocols: Safe Handling and Disposal Workflow

Proper disposal of **JC2-11** must be conducted in accordance with local, regional, and national hazardous waste regulations. The following workflow provides a step-by-step guide for the safe handling and disposal of **JC2-11** and similar chalcone derivatives in a laboratory setting.



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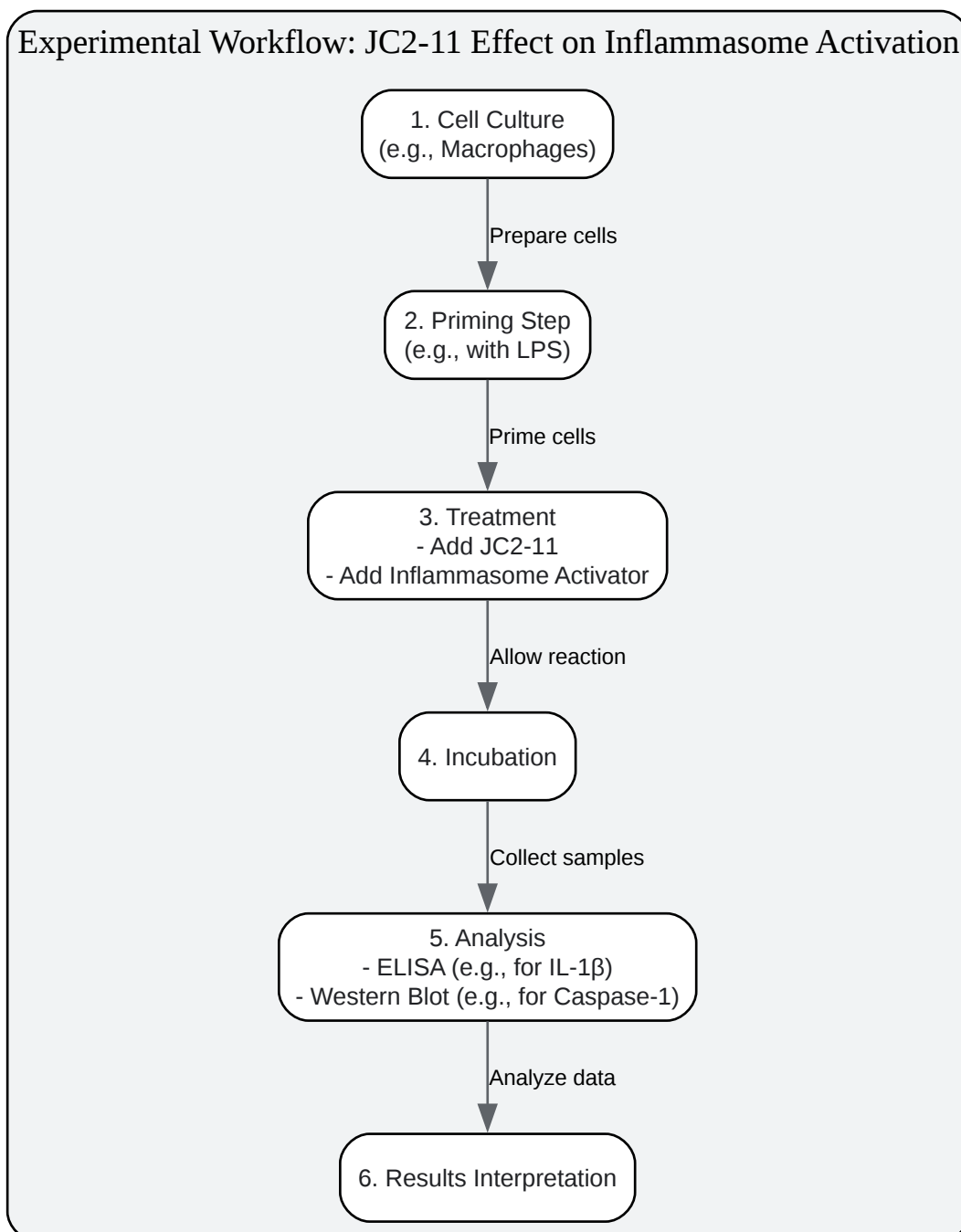
Caption: Workflow for Safe Handling and Disposal of **JC2-11**.

Step-by-Step Disposal Procedures

- Personal Protective Equipment (PPE): Before handling **JC2-11**, all personnel must wear appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves.[\[1\]](#)[\[2\]](#)
- Waste Collection:
 - All solid waste contaminated with **JC2-11** (e.g., weighing papers, contaminated gloves, pipette tips) should be collected in a designated, leak-proof, and clearly labeled hazardous waste container.
 - Solutions containing **JC2-11** should be collected in a separate, sealed, and appropriately labeled liquid waste container. The container should be made of a material compatible with the solvents used.
 - Do not dispose of **JC2-11** down the drain or in regular trash.[\[3\]](#)[\[4\]](#)
- Waste Segregation: Store the **JC2-11** waste container separately from incompatible chemicals.[\[5\]](#)[\[6\]](#) As a general guideline for chalcones, avoid mixing with strong oxidizing agents.[\[1\]](#)[\[7\]](#)
- Labeling: The hazardous waste container must be clearly labeled with "Hazardous Waste," the name of the chemical (**JC2-11**), and any other components of the waste mixture.
- Storage: Store the sealed waste container in a designated, well-ventilated, and secure area, away from heat and sources of ignition, while awaiting pickup.[\[1\]](#)[\[6\]](#)[\[7\]](#)
- Disposal: Arrange for the disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor.[\[3\]](#)[\[6\]](#) Chemical waste generators are responsible for ensuring that waste is classified and disposed of in accordance with all applicable regulations.[\[3\]](#)
- Spill Cleanup: In the event of a spill, use absorbent material to contain the substance.[\[1\]](#)[\[7\]](#) Scoop the material into a designated hazardous waste container.[\[1\]](#)[\[7\]](#) Ensure the area is then decontaminated. For significant spills, contact your institution's EHS office immediately.[\[6\]](#)

Signaling Pathway and Experimental Workflow Visualization

The following diagram illustrates the experimental workflow for studying the effect of **JC2-11** on inflammasome activation, a key application of this compound.



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Caption: Experimental workflow for **JC2-11** inflammasome studies.

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References

- 1. spectrumchemical.com [spectrumchemical.com]
- 2. chembk.com [chembk.com]
- 3. fishersci.com [fishersci.com]
- 4. carlroth.com:443 [carlroth.com:443]
- 5. Central Washington University | Laboratory Hazardous Waste Disposal Guidelines [cwu.edu]
- 6. Hazardous Waste Disposal Guide - Research Areas | Policies [policies.dartmouth.edu]
- 7. fishersci.com [fishersci.com]
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